

Electrochemical Window of [C3MPr]NTf2: A Technical Guide

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Compound of Interest

Compound Name: [C3MPr]NTf2

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the electrochemical window of the ionic liquid 1-methyl-1-propylpyrrolidinium bis(trifluoromethylsulfonyl)imide, commonly abbreviated as [C3MPr]NTf2 or PYR13-TFSI. This guide is intended for researchers, scientists, and drug development professionals who utilize electrochemical techniques and require a stable and well-characterized electrolyte.

[C3MPr]NTf2 is a pyrrolidinium-based ionic liquid known for its favorable physicochemical properties, including good thermal stability, and a wide electrochemical stability window, making it a suitable electrolyte for various electrochemical applications.^[1]

Quantitative Data: Electrochemical Window

The electrochemical window is a critical parameter for an electrolyte, defining the potential range within which it is electrochemically stable and does not undergo oxidation or reduction. For [C3MPr]NTf2, the electrochemical window is consistently reported to be approximately 5 volts. This wide window makes it an attractive choice for applications requiring high operating voltages.

Parameter	Value	Working Electrode	Reference Electrode	Source(s)
Electrochemical Window	~5 V	Not Specified	Not Specified	[2]
Electrochemical Stability Window	5.0 V (at 80 °C)	Not Specified	Not Specified	[3]
Electrochemical Stability Window	5 V	Carbon	Not Specified	[4]

Experimental Protocol: Determination of the Electrochemical Window

The electrochemical window of **[C3MPr]NTf2** is typically determined using cyclic voltammetry (CV). The following protocol outlines the standard methodology.

1. Materials and Equipment:

- Ionic Liquid: High-purity **[C3MPr]NTf2**. It is crucial to dry the ionic liquid under vacuum before use to minimize water content, which can significantly narrow the electrochemical window.
- Electrochemical Cell: A three-electrode cell configuration is used.
- Working Electrode (WE): A polished glassy carbon (GC) or platinum (Pt) electrode is commonly employed.[\[4\]](#)
- Counter Electrode (CE): A platinum coil or wire.
- Reference Electrode (RE): A non-aqueous reference electrode, such as a silver wire in a solution of silver nitrate in an organic solvent (Ag/Ag⁺). A silver wire can also be used as a quasi-reference electrode, which should be calibrated against a known redox couple like ferrocene/ferrocenium (Fc/Fc⁺).[\[5\]](#)
- Potentiostat: An instrument capable of performing cyclic voltammetry.

- Inert Atmosphere: A glovebox or Schlenk line to maintain an inert atmosphere (e.g., argon or nitrogen) and minimize exposure to air and moisture.

2. Sample Preparation:

- Place a measured volume of the dried **[C3MPr]NTf2** into the electrochemical cell inside an inert atmosphere glovebox.
- Assemble the three-electrode setup, ensuring the electrodes are properly immersed in the ionic liquid and that the tip of the reference electrode is positioned close to the working electrode.

3. Cyclic Voltammetry Measurement:

- Connect the electrodes to the potentiostat.
- Set the potential range to be scanned. A wide range, for example, from -3.0 V to +3.0 V vs. the reference electrode, is typically chosen for the initial scan.
- Set the scan rate. A common scan rate for determining the electrochemical window is between 10 and 100 mV/s.^[5]
- Initiate the cyclic voltammogram. The potential is swept from the initial potential to the vertex potential and then back.
- Record the resulting current as a function of the applied potential.

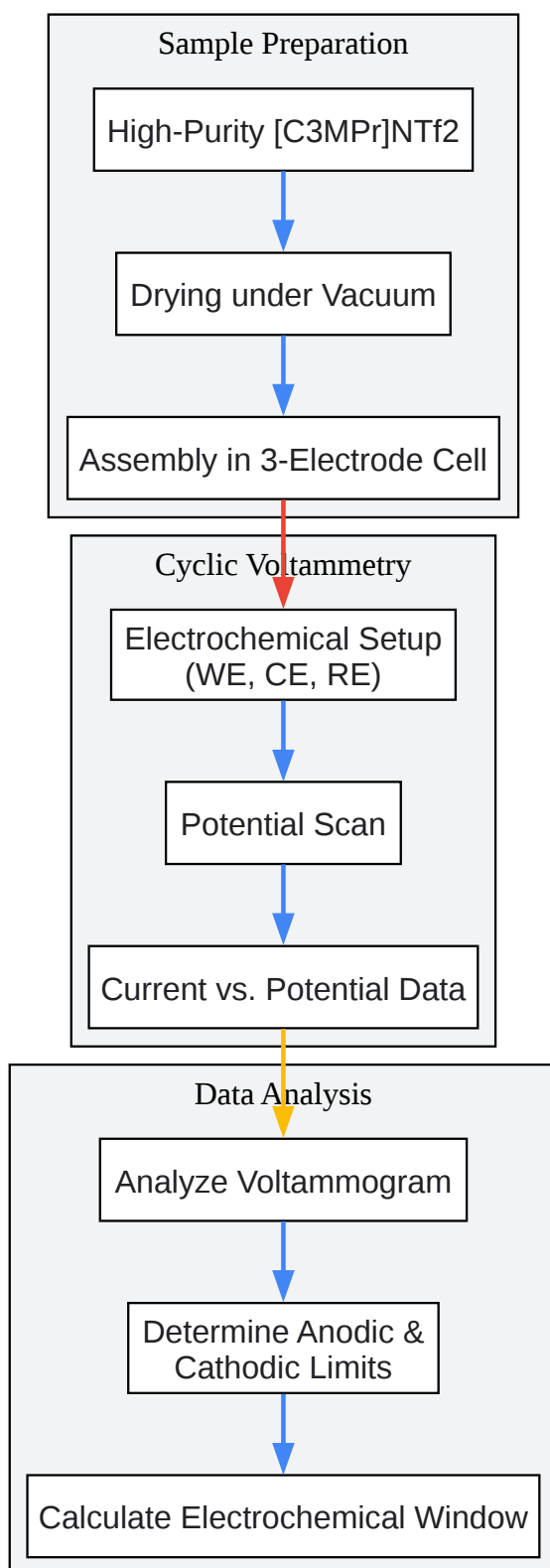
4. Data Analysis:

- The electrochemical window is determined from the resulting voltammogram.
- The cathodic limit is the potential at which a significant increase in cathodic (negative) current is observed, corresponding to the reduction of the cation ([C3MPr]⁺).
- The anodic limit is the potential at which a significant increase in anodic (positive) current is observed, corresponding to the oxidation of the anion ([NTf2]⁻).

- The electrochemical window is the difference between the anodic and cathodic limits. A current density cutoff (e.g., 0.1 or 0.5 mA/cm²) is often used to define these limits objectively. [\[5\]](#)

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental determination of the electrochemical window of **[C3MPr]NTf2**.



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Experimental workflow for determining the electrochemical window.

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